

"2-(5-Amino-2H-indazol-2-yl)ethanol" CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(5-Amino-2H-indazol-2-yl)ethanol

Cat. No.: B581282

[Get Quote](#)

Technical Guide: 2-(5-Amino-2H-indazol-2-yl)ethanol

CAS Number: 1105187-46-9

This technical guide provides an in-depth overview of **2-(5-Amino-2H-indazol-2-yl)ethanol**, a heterocyclic compound of interest in medicinal chemistry and drug development. The document details its chemical properties, safety information, and its role as a key intermediate in the synthesis of advanced pharmaceutical compounds, particularly kinase inhibitors.

Chemical Properties and Identifiers

2-(5-Amino-2H-indazol-2-yl)ethanol is a stable, solid compound at room temperature. Its core structure consists of a bicyclic indazole moiety functionalized with an amino group and an ethanol side chain. The 2H-indazole tautomer is the specified form.^{[1][2]}

Property	Value	Source
CAS Number	1105187-46-9	[2] [3]
Molecular Formula	C ₉ H ₁₁ N ₃ O	[2]
Molecular Weight	177.203 g/mol	[2]
Exact Mass	177.09000 u	[2]
Appearance	Solid (form may vary)	N/A
Purity	Typically >95% for laboratory use	[4]
LogP (Predicted)	1.192	[2]
Topological Polar Surface Area (PSA)	64.07 Å ²	[2]

The Role of Indazole Scaffolds in Drug Discovery

Indazole and its derivatives are recognized as "privileged scaffolds" in medicinal chemistry due to their wide range of biological activities.[\[1\]](#)[\[5\]](#) These structures are integral to numerous therapeutic agents, demonstrating properties such as:

- Anti-inflammatory[\[1\]](#)
- Antitumor[\[1\]](#)[\[6\]](#)
- Antifungal[\[6\]](#)
- Anti-HIV[\[1\]](#)
- Kinase inhibition[\[7\]](#)[\[8\]](#)

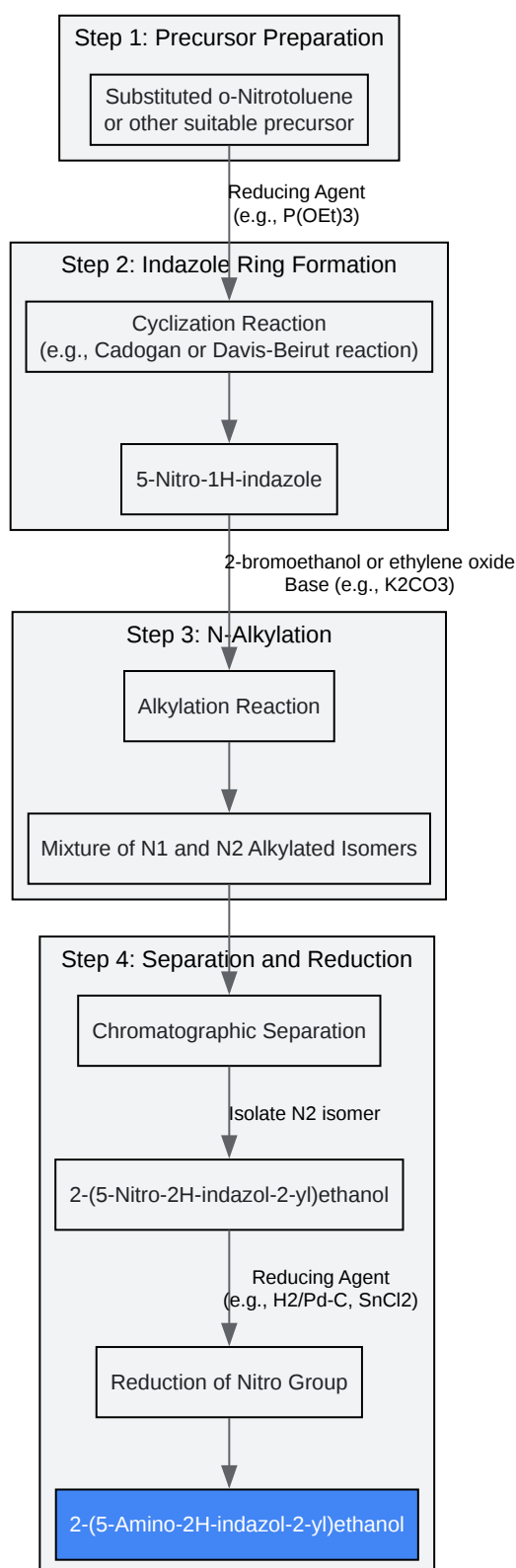
The versatility of the indazole nucleus allows for the synthesis of diverse compound libraries, making it a valuable starting point for the development of targeted therapies.[\[5\]](#)[\[9\]](#) Compounds like Axitinib, a kinase inhibitor used in cancer therapy, feature the indazole core, highlighting its clinical significance.[\[5\]](#)

Synthesis and Experimental Workflow

While specific, peer-reviewed synthesis protocols for **2-(5-Amino-2H-indazol-2-yl)ethanol** are not widely published in academic literature, its preparation follows general principles for the synthesis of N2-substituted indazoles. These routes often involve the cyclization of appropriately substituted phenylhydrazines or the direct alkylation of a pre-formed indazole ring.

The synthesis of N-substituted indazoles can be complex, often yielding a mixture of N1 and N2 regioisomers.^[10] Achieving selectivity for the N2 position, as in the target compound, is a key challenge that requires carefully designed synthetic strategies.^[1]^[10]

Below is a generalized workflow representing a plausible synthetic approach for indazole derivatives, which could be adapted for the synthesis of **2-(5-Amino-2H-indazol-2-yl)ethanol**.



[Click to download full resolution via product page](#)

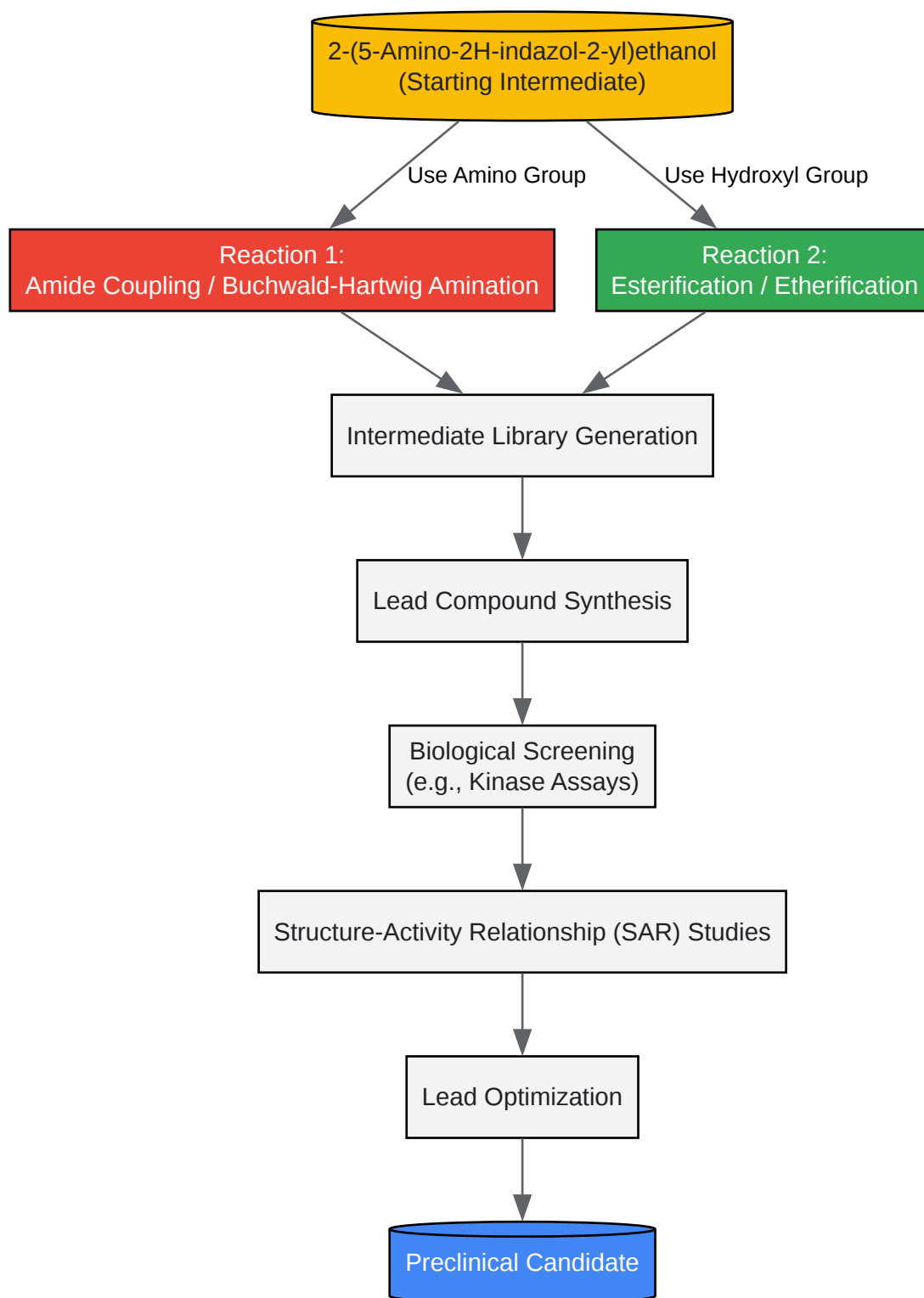
Caption: Generalized synthetic workflow for **2-(5-Amino-2H-indazol-2-yl)ethanol**.

Application as a Pharmaceutical Intermediate

The primary application of **2-(5-Amino-2H-indazol-2-yl)ethanol** is as a building block or intermediate in the synthesis of more complex, biologically active molecules.^[2] Its bifunctional nature, possessing both a nucleophilic amino group and a hydroxyl group, allows for a variety of subsequent chemical transformations.

This compound is particularly relevant in the development of protein kinase inhibitors. The indazole scaffold often serves as the core hinge-binding motif, while the amino and ethanol groups provide attachment points for other pharmacophoric elements that can enhance potency, selectivity, and pharmacokinetic properties.

The logical flow for utilizing this intermediate in a drug discovery program is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for the use of the intermediate in drug discovery.

Safety and Handling

2-(5-Amino-2H-indazol-2-yl)ethanol is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.

Hazard Statements:

- May be harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May be harmful if inhaled.
- May cause respiratory irritation.

Precautionary Measures:

- Avoid contact with skin and eyes.
- Do not breathe dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Store in a cool, dry, and well-ventilated place.

In case of exposure, seek immediate medical attention. For detailed information, consult the material safety data sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 2-(5-amino-2h-indazol-2-yl)ethanol price,buy Formaldehyde,Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. calpaclab.com [calpaclab.com]
- 5. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Design, Synthesis and Anticandidal Evaluation of Indazole and Pyrazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 7. US8299057B2 - Substituted indazole derivatives active as kinase inhibitors - Google Patents [patents.google.com]
- 8. CN1980909B - Process for preparing 2-aminothiazole-5-aromatic carboxamides as kinase inhibitors - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]
- 10. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. ["2-(5-Amino-2H-indazol-2-yl)ethanol" CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581282#2-5-amino-2h-indazol-2-yl-ethanol-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com